

# Etoricoxib-d3: A Technical Overview for Researchers

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For researchers, scientists, and drug development professionals, this guide provides an indepth look at the deuterated analog of Etoricoxib, **Etoricoxib-d3**. This document outlines its core physicochemical properties, its role in analytical methodologies, and the biological pathway it modulates.

# **Core Physicochemical Data**

**Etoricoxib-d3**, the deuterium-labeled version of the selective COX-2 inhibitor Etoricoxib, is primarily utilized as an internal standard in bioanalytical studies. Its key quantitative identifiers are summarized below.

Property	Value	Citation(s)
CAS Number	850896-71-8	[1][2][3][4][5]
Molecular Weight	361.87 g/mol	[1][5]
Molecular Formula	C18H12D3CIN2O2S	[1]

## **Mechanism of Action: Selective COX-2 Inhibition**

Etoricoxib is a non-steroidal anti-inflammatory drug (NSAID) that functions as a highly selective inhibitor of the cyclooxygenase-2 (COX-2) enzyme.[1][6] The COX-2 enzyme is responsible for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation and pain.[3] By selectively targeting COX-2, Etoricoxib reduces the production of

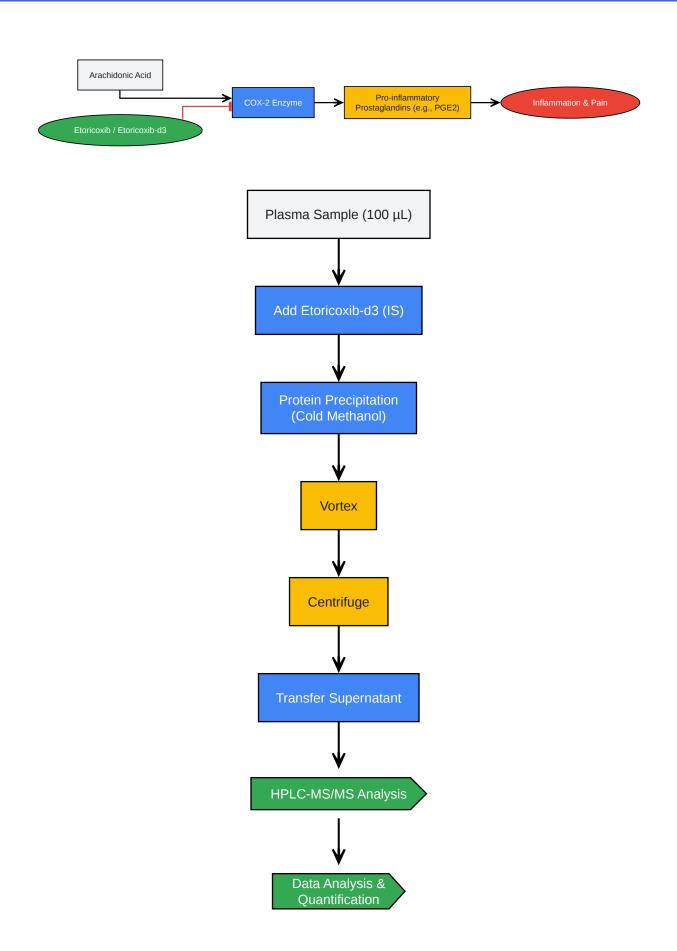






these pro-inflammatory prostaglandins, thereby exerting its anti-inflammatory and analgesic effects.[3][6] This selective inhibition is designed to minimize the gastrointestinal side effects associated with non-selective NSAIDs that also inhibit the COX-1 isoform, which is involved in protecting the stomach lining.[3]







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